

Comparative study of flame retardant efficiency of phosphate compounds

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Compound of Interest

Compound Name: Ammonium dihydrogen phosphate

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A Comparative Analysis of the Flame Retardant Efficacy of Phosphate Compounds

This guide provides a comprehensive comparison of the flame retardant efficiency of various phosphate compounds. It is intended for researchers, scientists, and professionals in drug development and material science who are engaged in the development and evaluation of flame retardant materials. This document summarizes quantitative performance data from standardized tests, details the experimental methodologies used for these evaluations, and illustrates the fundamental mechanisms of flame retardancy.

Data Presentation

The following tables summarize the flame retardant performance of selected phosphate compounds in various polymer matrices. The data is compiled from multiple research sources and includes Limiting Oxygen Index (LOI), UL-94 vertical burn test ratings, and key parameters from Cone Calorimetry.

Table 1: Flame Retardant Performance of Phosphate Compounds in Epoxy Resins

Flame Retardant	Polymer Matrix	Loading (wt%)	LOI (%)	UL-94 Rating	pHRR (kW/m ²)	THR (MJ/m ²)	Char Yield (%)	Reference
None	Epoxy	0	24.0	V-1	1250	110	15.2	[1]
DOPO	Epoxy	10	31.7	V-0	750	95	22.5	[2]
BDP	Epoxy	10	32.0	V-0	680	90	25.0	[3]
TPP	Epoxy	10	28.5	V-1	950	105	18.0	[3]
Novel Phosphate	Epoxy	14	33.8	V-0	-	-	>30	[4][5]
Polyphosphate	Epoxy	12	35.0	V-0	565	80.5	-	[6]

Table 2: Flame Retardant Performance of Phosphate Compounds in Polypropylene (PP)

Flame Retardant	Polymer Matrix	Loading (wt%)	LOI (%)	UL-94 Rating	pHRR (kW/m ²)	THR (MJ/m ²)	Reference
None	PP	0	18.0	No Rating	1750	130	[7]
APP	PP	30	33.0	V-0	122.7	-	[8]
MPP	PP	30	>30	V-0	-	-	[9]
IFR (APP-based)	PP	20	29.5	V-0	-	-	[7]

Table 3: Flame Retardant Performance of Phosphate Compounds in Polycarbonate (PC) and PC/ABS Blends

Flame Retardant	Polymer Matrix	Loading (wt%)	LOI (%)	UL-94 Rating	pHRR (kW/m ²)	THR (MJ/m ²)	Reference
None	PC/ABS	0	21.0	No Rating	850	100	[3]
TPP	PC/ABS	10	28.0	V-0	650	90	[3][10]
RDP	PC/ABS	10	30.0	V-0	580	85	[3]
BDP	PC/ABS	10	32.0	V-0	520	80	[3]

Table 4: Flame Retardant Performance of Phosphate Compounds in Polyurethane (PU) Foam

Flame Retardant	Polymer Matrix	Loading (wt%)	LOI (%)	UL-94 Rating	Notes	Reference
None	PU Foam	0	~19-20	No Rating	-	[11][12]
TCPP	PU Foam	5-10	-	V-0	Often used in combination	[11][13]
TCEP	PU Foam	5-10	-	V-0	Often used in combination	[11][12]
TDCPP	PU Foam	5-10	>23	V-0	-	[11][12]

Experimental Protocols

Detailed methodologies for the key flammability tests are provided below. These protocols are based on internationally recognized standards to ensure consistency and comparability of results.

Limiting Oxygen Index (LOI) Test

Standard: ASTM D2863 / ISO 4589-2

Objective: To determine the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.

Methodology:

- Specimen Preparation: A small, vertically oriented specimen of the material is prepared according to the standard's specifications.
- Test Apparatus: The specimen is placed in a vertical glass chimney. A mixture of oxygen and nitrogen is introduced at the bottom of the chimney and flows upwards past the specimen.
- Ignition: The top edge of the specimen is ignited with a pilot flame.
- Observation: The oxygen concentration in the gas mixture is varied, and the burning behavior of the specimen is observed.
- Determination of LOI: The LOI is the oxygen concentration at which the flame is just extinguished. A higher LOI value indicates better flame retardancy.

UL-94 Vertical Burning Test

Standard: ANSI/UL 94

Objective: To assess the flammability of plastic materials in response to a small open flame.

Methodology:

- Specimen Preparation: A rectangular bar specimen of a specified size is conditioned prior to testing.
- Test Apparatus: The specimen is clamped vertically. A layer of dry absorbent surgical cotton is placed 300 mm below the specimen.
- Flame Application: A calibrated Bunsen burner flame is applied to the lower end of the specimen for 10 seconds.

- **First Observation:** The duration of flaming after the first flame application is recorded.
- **Second Flame Application:** The flame is reapplied for another 10 seconds.
- **Second Observation:** The duration of flaming and glowing after the second flame application is recorded. Dripping of flaming particles that ignite the cotton below is also noted.
- **Classification:** Materials are classified as V-0, V-1, or V-2 based on the flaming and glowing times and whether flaming drips ignite the cotton. V-0 represents the highest level of flame retardancy.

Cone Calorimetry

Standard: ISO 5660-1

Objective: To measure the heat release rate (HRR) and other flammability parameters of a material when exposed to a controlled level of radiant heat.

Methodology:

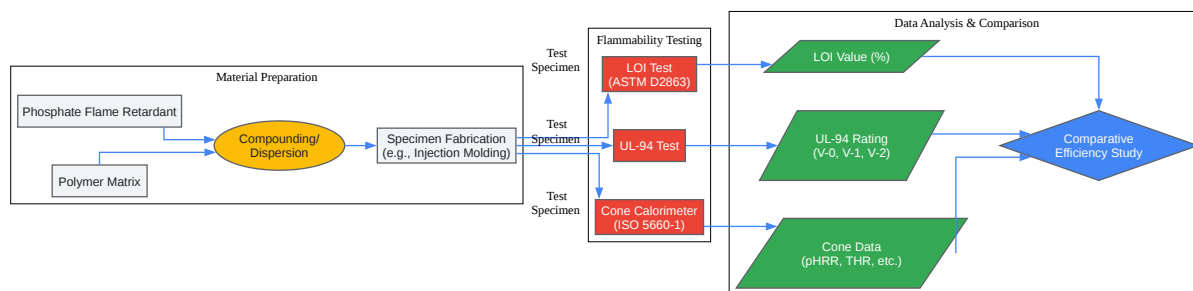
- **Specimen Preparation:** A square specimen (typically 100 mm x 100 mm) is wrapped in aluminum foil, leaving the top surface exposed, and placed in a holder.
- **Test Apparatus:** The specimen is positioned horizontally below a conical radiant heater. The apparatus continuously measures the oxygen concentration in the exhaust gas stream.
- **Exposure and Ignition:** The specimen is exposed to a specific heat flux (e.g., 35 or 50 kW/m²). A spark igniter is used to ignite the flammable gases evolved from the material's surface.
- **Data Collection:** During combustion, the instrument records various parameters, including:
 - **Time to Ignition (TTI):** The time it takes for the specimen to ignite.
 - **Heat Release Rate (HRR):** The amount of heat energy released per unit area per unit time. The peak HRR (pHRR) is a critical parameter for assessing fire hazard.

- Total Heat Released (THR): The total amount of heat energy released during the entire test.
- Mass Loss Rate (MLR): The rate at which the specimen loses mass due to combustion.
- Smoke Production Rate (SPR): The rate at which smoke is generated.

Visualization of Mechanisms

The following diagrams, generated using the DOT language, illustrate the experimental workflow for flame retardancy testing and the mechanisms of action for common phosphate flame retardants.

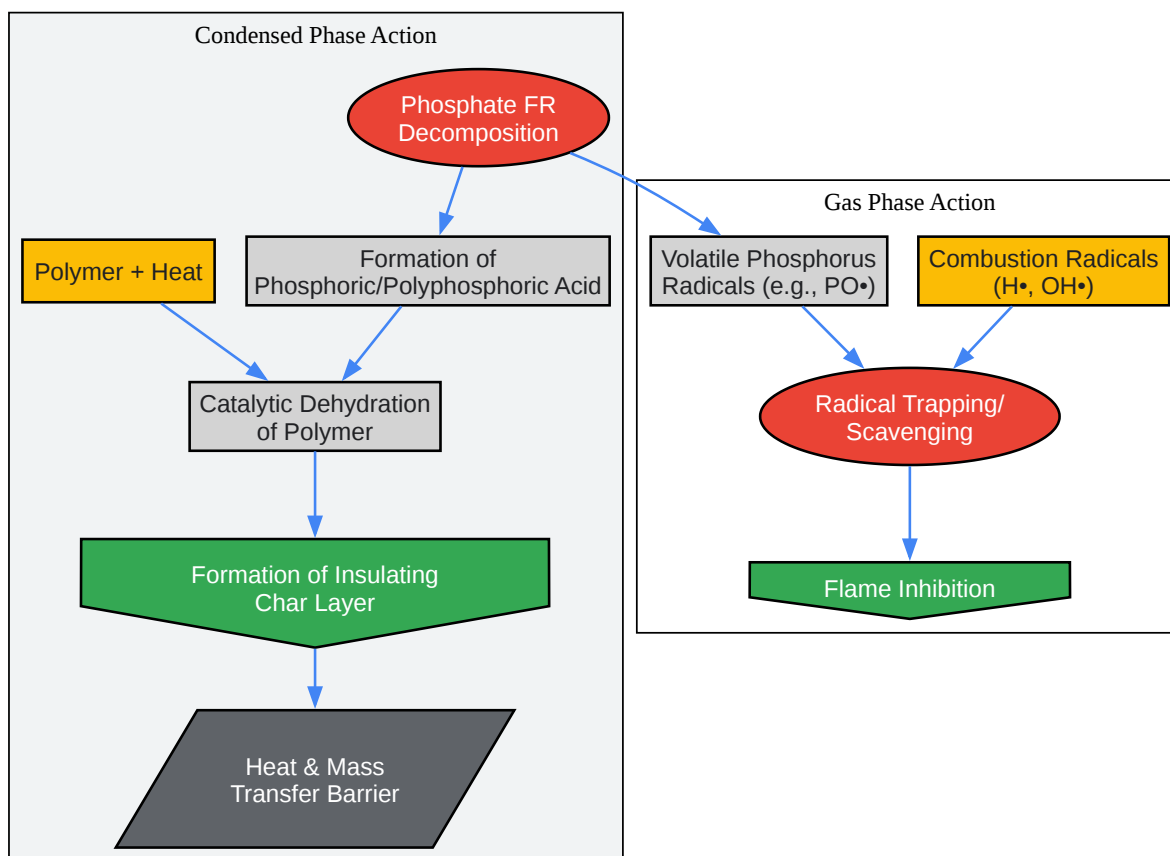
Experimental Workflow



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Caption: Experimental workflow for evaluating phosphate flame retardants.

Flame Retardant Mechanism of Phosphate Compounds



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Caption: General mechanism of phosphate flame retardants.

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